

Handling and storage safety precautions for 2-Amino-4,6-dimethoxypyrimidine

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Compound of Interest

Compound Name: 4,6-Dimethoxypyridin-2-amine

Cat. No.: B032576

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Technical Support Center: 2-Amino-4,6-dimethoxypyrimidine

This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with 2-Amino-4,6-dimethoxypyrimidine.

Frequently Asked Questions (FAQs)

1. What are the primary hazards associated with 2-Amino-4,6-dimethoxypyrimidine?

2-Amino-4,6-dimethoxypyrimidine is considered a hazardous substance.^[1] The primary hazards include:

- Skin Irritation: Causes skin irritation.^{[2][3]}
- Serious Eye Irritation: Causes serious eye irritation.^{[2][3]}
- Respiratory Irritation: May cause respiratory irritation.^{[2][3]}
- Harmful if Swallowed/Inhaled/In Contact with Skin: Some classifications indicate it may be harmful if swallowed, in contact with skin, or if inhaled.^{[3][4]}

2. What personal protective equipment (PPE) is mandatory when handling this compound?

To ensure personal safety, the following PPE is required:

- Eye/Face Protection: Wear tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[2][5]
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile).[4] Gloves must be inspected before use, and proper glove removal technique should be followed to avoid skin contact.[2]
- Skin and Body Protection: Wear a lab coat, impervious clothing, or a Tyvek suit to prevent skin exposure.[4][5][6]
- Respiratory Protection: If working in a poorly ventilated area or if dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[5][7]

3. What are the proper storage conditions for 2-Amino-4,6-dimethoxypyrimidine?

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[4][5] It should be stored away from incompatible materials such as strong acids, alkalis, and strong oxidizing/reducing agents.[8][9] Recommended storage temperatures may vary, with some suppliers suggesting -20°C for long-term powder storage.[8]

4. What should I do in case of accidental exposure?

Immediate action is crucial in case of exposure:

- In case of eye contact: Immediately rinse cautiously with plenty of water for several minutes, also under the eyelids.[2][7] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[5]
- In case of skin contact: Take off contaminated clothing immediately.[5] Wash off with soap and plenty of water. If skin irritation persists, consult a physician.[2][4]
- If inhaled: Move the person into fresh air.[2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician immediately.[5]

- If swallowed: Rinse mouth with water.[2] Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[5]

In all cases of exposure, it is advisable to consult a physician and show them the Safety Data Sheet (SDS) for the compound.[2]

5. How should I handle a spill of 2-Amino-4,6-dimethoxypyrimidine?

For minor spills of this solid compound:

- Evacuate personnel from the immediate area and ensure adequate ventilation.[4]
- Wear appropriate personal protective equipment (PPE).[4]
- Carefully sweep up the solid material, avoiding the generation of dust.[10][11]
- Pick up and arrange disposal without creating dust.[2] Use spark-proof tools and explosion-proof equipment if necessary.[5]
- Place the spilled material into a suitable, closed, and labeled container for disposal.[2][4]
- Clean the spill area with a wet paper towel or appropriate solvent, and dispose of the cleaning materials as hazardous waste.[11] Do not let the product enter drains.[2] For large spills, or if you feel the situation is unsafe, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[12]

6. How should I dispose of waste 2-Amino-4,6-dimethoxypyrimidine?

This material must be disposed of as hazardous waste.[10]

- Collect the waste in its original container or a designated, compatible, and clearly labeled hazardous waste container.[2][13]
- Do not mix with other waste streams.[2]
- Arrange for disposal through a licensed professional waste disposal service or your institution's EHS office.[2][13]

7. What are the fire-fighting measures for this compound?

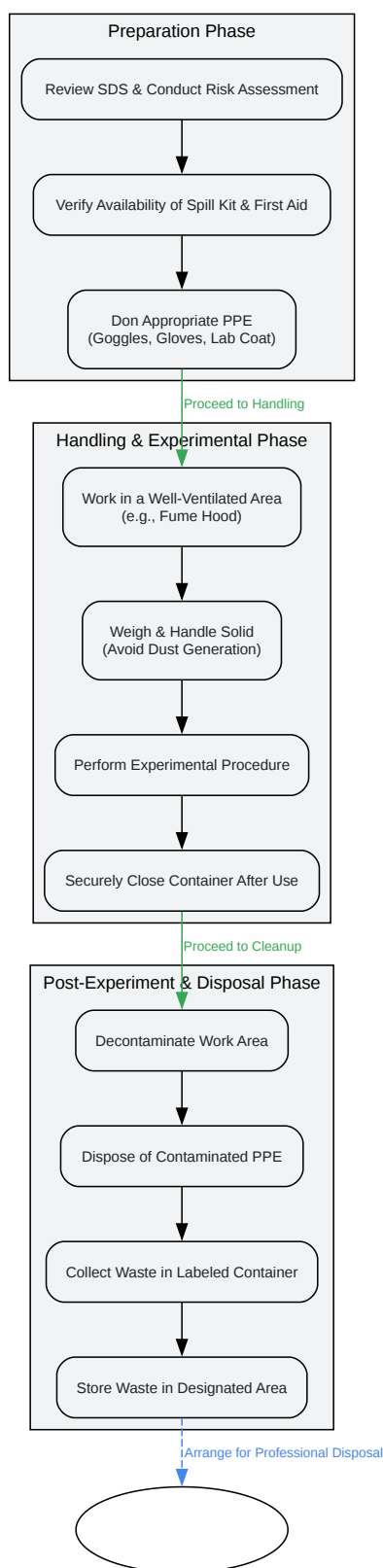
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: During a fire, it may emit toxic fumes, including carbon oxides and nitrogen oxides (NOx).[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][5]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₆ H ₉ N ₃ O ₂	
Molecular Weight	155.15 g/mol	[14]
Appearance	Solid	[2]
Melting Point	94-96 °C	
Flash Point	Not applicable / No data available	[8][15]
Acute Toxicity	No data available	[2]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.	[2]

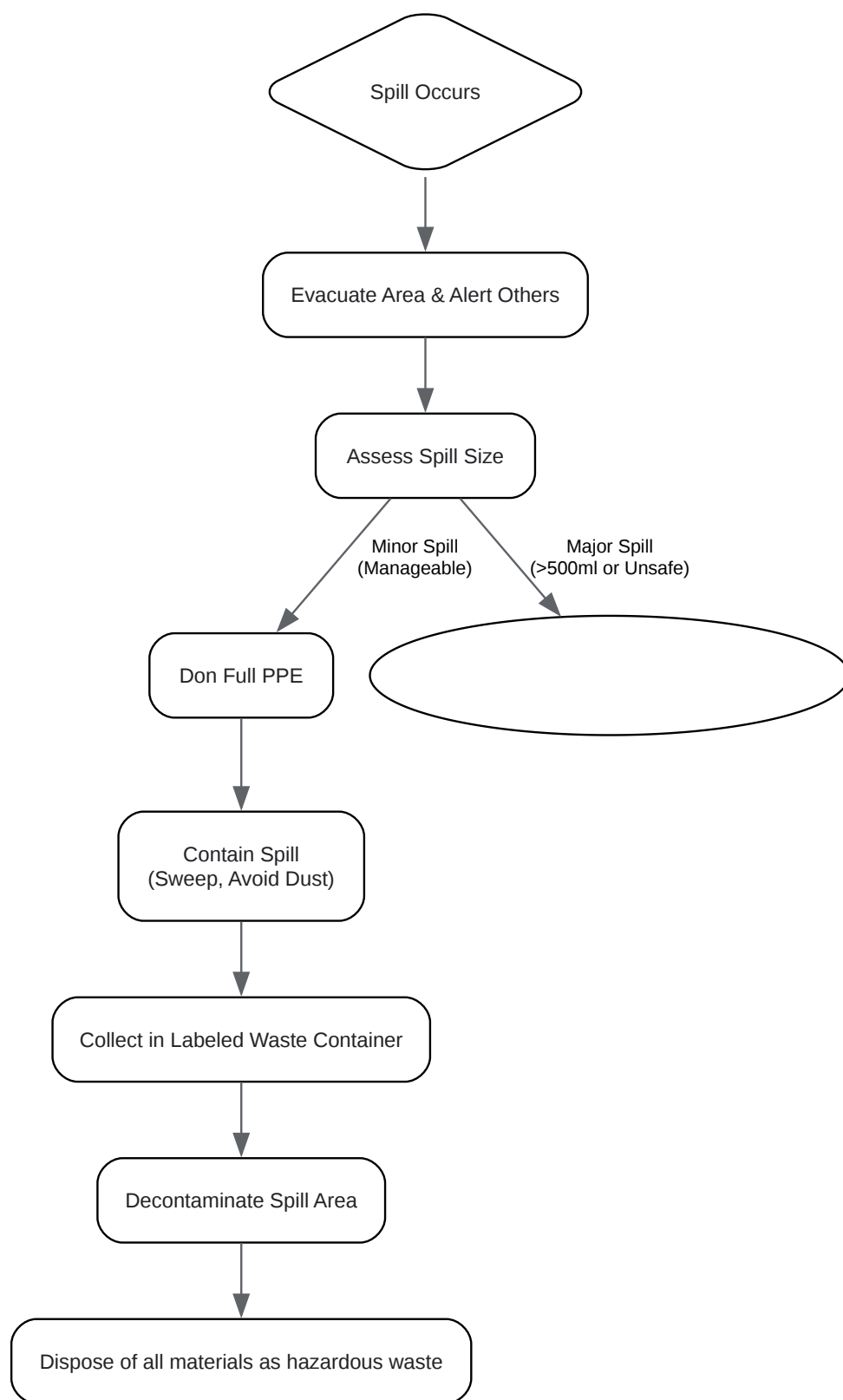
Experimental Workflow & Logic Diagrams

The following diagrams illustrate the logical workflow for safely handling 2-Amino-4,6-dimethoxypyrimidine during a typical experimental procedure.



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Caption: Workflow for Safe Handling of 2-Amino-4,6-dimethoxypyrimidine.



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Caption: Decision-making process for an accidental spill.

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